

Essential Safety and Logistical Information for Handling VCH-286

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VCH-286

Cat. No.: B15608686

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For researchers, scientists, and drug development professionals, the proper handling of investigational compounds is paramount to ensuring laboratory safety and experimental integrity. **VCH-286** is a novel, potent, small-molecule antagonist of the C-C chemokine receptor 5 (CCR5), previously under investigation as an anti-HIV-1 agent. Although its development was discontinued, its use in research settings necessitates strict adherence to safety protocols for potent bioactive compounds.

Compound Identification and Properties

Property	Data
Chemical Name	4,4-Difluoro-N-((1S)-3-((1S,5R)-3'-isopropyl-2'-oxo-1'-(tetrahydropyran-4-ylmethyl)spiro(8-azabicyclo[3.2.1]octane-3,4'-imidazolidine)-8-yl)-1-phenyl-propyl)cyclohexanecarboxamide
Molecular Formula	C ₃₄ H ₅₀ F ₂ N ₄ O ₃ [1]
Synonyms	VCH286, NDX9EX5ATP[1][2]
Compound Class	CCR5 Receptor Antagonist[3][4][5]
Development Status	Discontinued; formerly in Phase I/II clinical trials[3][6][7]

Personal Protective Equipment (PPE) and Handling

Given the absence of a specific Material Safety Data Sheet (MSDS) for **VCH-286**, personnel should adhere to universal precautions for handling potent, biologically active small molecules. The following PPE is mandatory when working with **VCH-286** in solid or solution form:

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects eyes from splashes and aerosols.
Body Protection	Laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	Use in a certified chemical fume hood	Minimizes inhalation exposure to powders or aerosols.

Handling Procedures:

- **Preparation:** Before handling, ensure a designated workspace is prepared within a chemical fume hood. All necessary equipment, including weighing materials, solvents, and waste containers, should be readily accessible.
- **Weighing:** Handle solid **VCH-286** within the fume hood. Use appropriate tools to minimize dust generation.
- **Solution Preparation:** When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- **Post-Handling:** After handling, thoroughly decontaminate the work area. Remove PPE in the correct order to prevent cross-contamination, and wash hands thoroughly.

Disposal Plan

All waste contaminated with **VCH-286** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a labeled, sealed container designated for chemical waste.
Liquid Waste	Collect in a labeled, sealed, and compatible solvent waste container.
Contaminated PPE	Dispose of in a designated hazardous waste stream, separate from regular laboratory trash.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Experimental Protocols

In Vitro Anti-HIV-1 Activity Assay

The following is a generalized protocol for evaluating the in vitro anti-HIV-1 activity of **VCH-286**, based on common methodologies for this compound class.

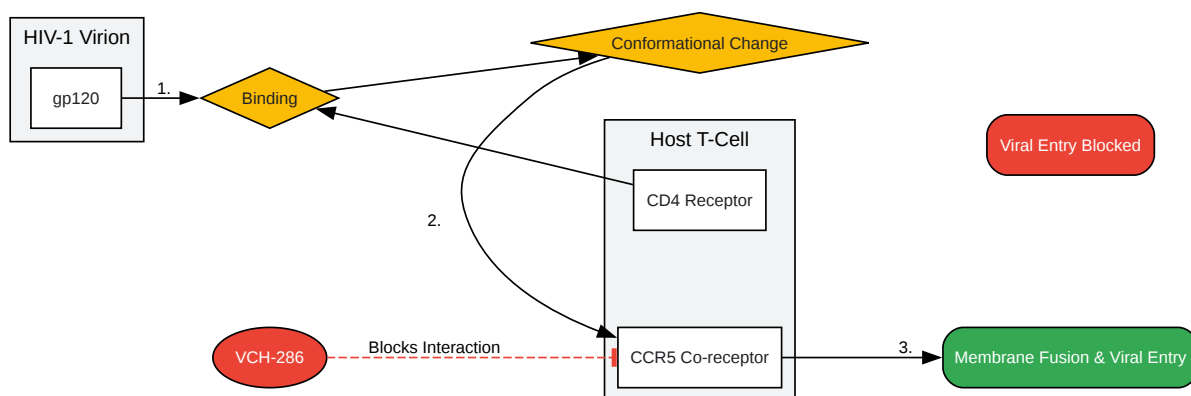
Objective: To determine the 50% inhibitory concentration (IC₅₀) of **VCH-286** against HIV-1 replication in peripheral blood mononuclear cells (PBMCs).

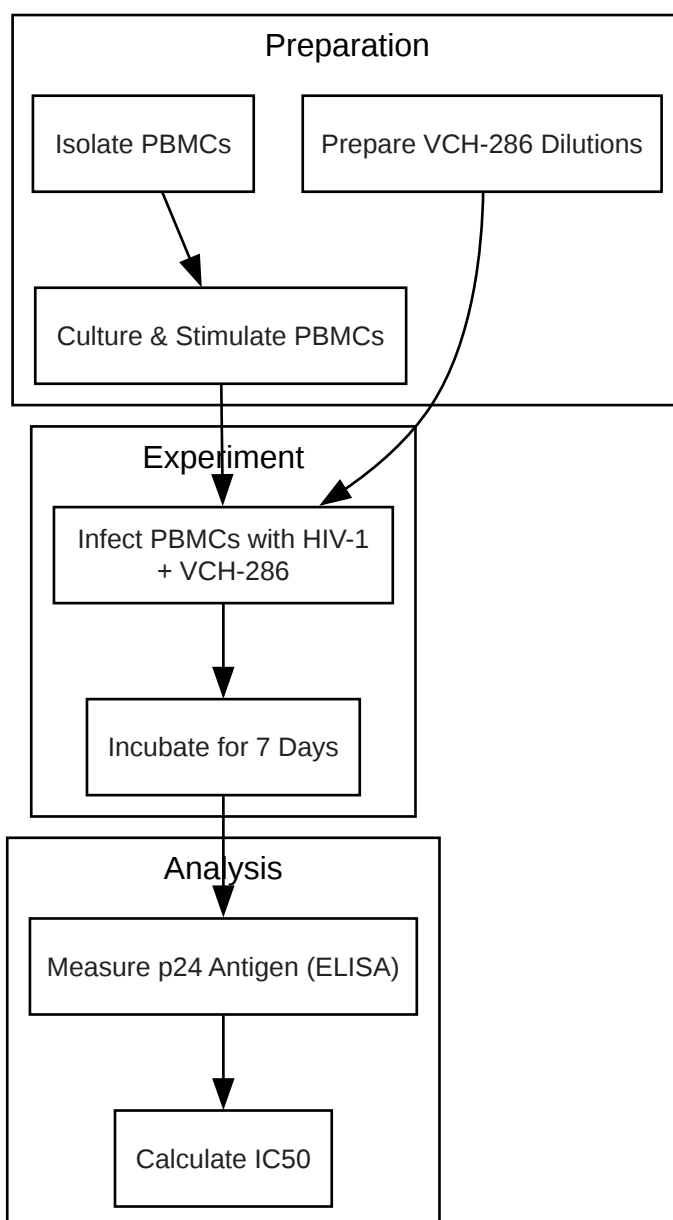
Methodology:

- **PBMC Isolation:** Isolate PBMCs from healthy donor blood using Ficoll-Paque density gradient centrifugation.
- **Cell Culture:** Culture PBMCs in RPMI 1640 medium supplemented with 10% fetal bovine serum, L-glutamine, and antibiotics. Stimulate cells with phytohemagglutinin (PHA) for 2-3 days.
- **Compound Preparation:** Prepare a stock solution of **VCH-286** in dimethyl sulfoxide (DMSO). Create a serial dilution series of the compound in culture medium.
- **Infection:** Infect stimulated PBMCs with a known titer of an R5-tropic HIV-1 strain (e.g., HIV-1BAL) in the presence of varying concentrations of **VCH-286** or control inhibitors (e.g., maraviroc).

- Incubation: Incubate the infected cells for 7 days at 37°C in a humidified 5% CO₂ atmosphere.
- Endpoint Analysis: Measure the level of HIV-1 p24 antigen in the culture supernatant using a commercial enzyme-linked immunosorbent assay (ELISA).
- Data Analysis: Calculate the percentage of inhibition of viral replication for each compound concentration relative to the untreated control. Determine the IC₅₀ value by non-linear regression analysis.

Visualizations





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